

Proper Disposal of N-Dodecanoyl-d23-glycine: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Dodecanoyl-d23-glycine

Cat. No.: B12415186

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential information and a step-by-step operational plan for the disposal of **N-Dodecanoyl-d23-glycine**.

While a specific Safety Data Sheet (SDS) for **N-Dodecanoyl-d23-glycine** is not readily available, information from the closely related compound, Glycine, and general principles of laboratory safety provide a strong basis for its proper handling and disposal. Glycine is not classified as a hazardous substance.[1][2] However, it is prudent to handle all laboratory chemicals with care and to follow established protocols for chemical waste.

Key Safety and Physical Properties (of Glycine)

Property	Data	Reference
Physical State	Solid (powder)	[3]
Appearance	White	[3]
Odor	Odorless	[3]
Solubility	Soluble in water	[3]
Hazard Classification	Not a hazardous substance or mixture	[1]

Experimental Protocol: Disposal of Solid **N-Dodecanoyl-d23-glycine**

This protocol outlines the recommended procedure for the disposal of solid **N-Dodecanoyl-d23-glycine** waste.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Clearly labeled, sealable, and chemically compatible waste container.
- Scoop or spatula.
- Waste disposal tags or labels as required by your institution.

Procedure:

- Wear Appropriate PPE: Before handling the chemical waste, ensure you are wearing safety goggles, a lab coat, and nitrile gloves.
- Prepare the Waste Container: Obtain a waste container that is compatible with chemical waste and is clearly labeled. The label should include the chemical name ("**N-Dodecanoyl-d23-glycine**"), the quantity, and the date of disposal.
- Transfer the Solid Waste: Carefully scoop the solid **N-Dodecanoyl-d23-glycine** waste into the designated waste container. Avoid creating dust.[\[3\]](#)
- Seal the Container: Securely seal the lid of the waste container to prevent any spills or release of the chemical.
- Decontaminate Tools: Clean any tools used for the transfer, such as scoops or spatulas, according to your laboratory's standard procedures.
- Store for Pickup: Store the sealed waste container in a designated hazardous waste accumulation area until it is collected by your institution's environmental health and safety.

(EHS) department. Do not place the container in regular laboratory trash.

- Documentation: Complete any necessary waste disposal forms or logs as required by your institution.

Disposal of Empty N-Dodecanoyl-d23-glycine Containers

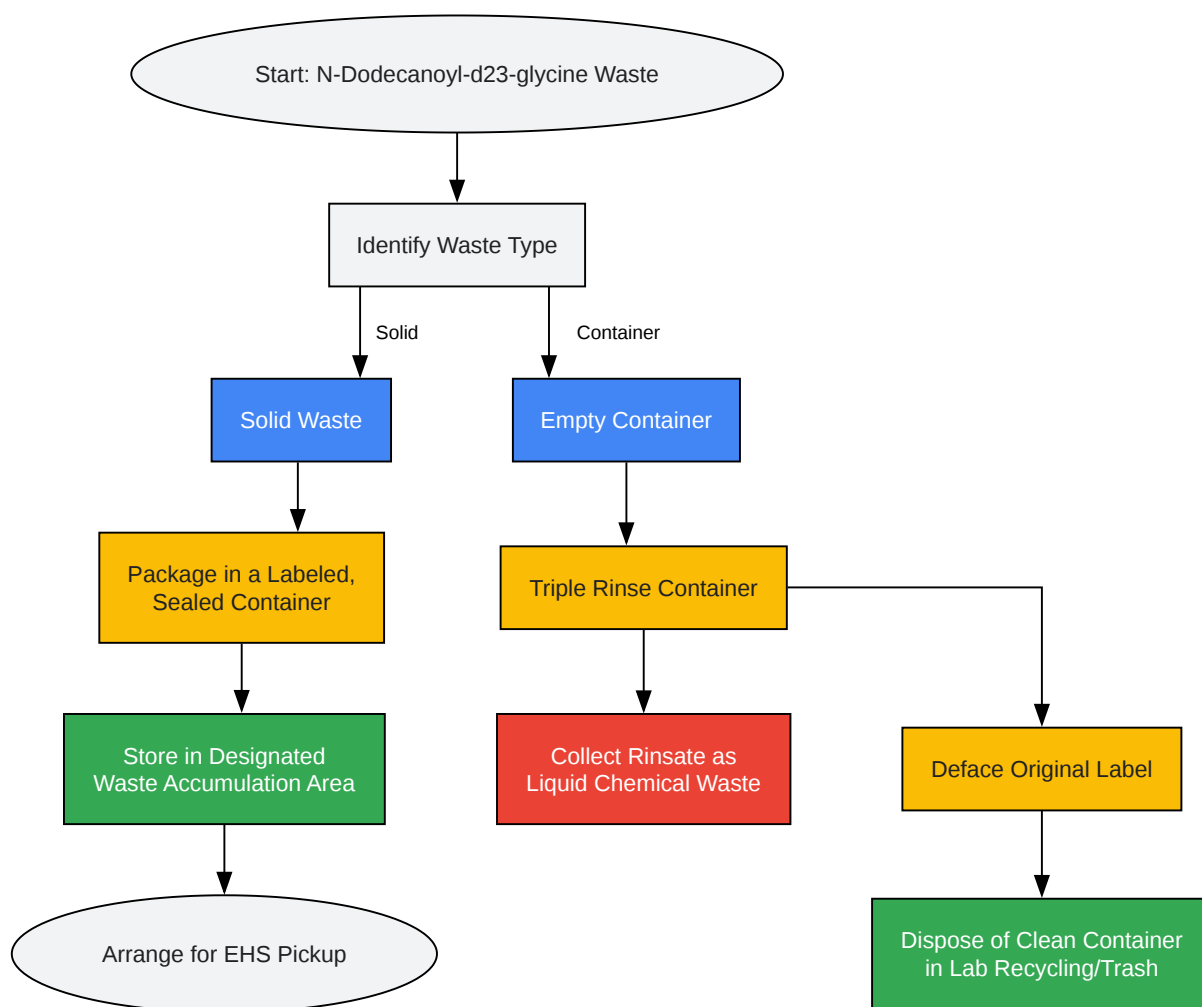
Empty containers that once held **N-Dodecanoyl-d23-glycine** should also be disposed of properly.

Procedure:

- Triple Rinse: Rinse the empty container with a suitable solvent (e.g., water, given its solubility) at least three times.
- Collect Rinsate: The rinsate should be collected and disposed of as chemical waste. Consult your institution's EHS guidelines for the disposal of non-hazardous liquid chemical waste.
- Deface the Label: Completely remove or deface the original product label on the container.
- Dispose of Container: The clean, triple-rinsed, and unlabeled container can typically be disposed of in the regular laboratory glass or plastic recycling, or as directed by your institution's policies.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Dodecanoyl-d23-glycine**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. carlroth.com:443 [carlroth.com:443]
- 3. mmbio.byu.edu [mmbio.byu.edu]
- To cite this document: BenchChem. [Proper Disposal of N-Dodecanoyl-d23-glycine: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415186#n-dodecanoyl-d23-glycine-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com